

Standard Operating Procedure: Handling and Disposal of SSTC3

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Compound of Interest

Compound Name: SSTC3

Cat. No.: B2837850

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Compound ID: **SSTC3** (Staurosporine-Tethered Compound 3) Description: **SSTC3** is a potent, cell-permeable kinase inhibitor with high cytotoxicity. It is a fine, light-sensitive, crystalline powder that can become airborne. This document provides essential safety protocols for the handling and disposal of **SSTC3** to minimize exposure risk to laboratory personnel.

Hazard Identification and Risk Assessment

SSTC3 is classified as a hazardous substance. The primary risks are associated with inhalation, skin contact, and ingestion. All personnel must review this document and the Material Safety Data Sheet (MSDS) before working with this compound.

Table 1: Toxicological and Exposure Data for **SSTC3**

| Parameter | Value | Species | Route |
|--|-----------------------|---------|------------|
| LD50 (Acute) | 5 mg/kg | Rat | Oral |
| 25 mg/kg | Rabbit | Dermal | |
| Permissible Exposure Limit (PEL) | 0.1 µg/m ³ | N/A | 8-hour TWA |
| Short-Term Exposure Limit (STEL) | 0.5 µg/m ³ | N/A | 15-minute |
| Immediately Dangerous to Life or Health (IDLH) | 1 mg/m ³ | N/A | N/A |

Personal Protective Equipment (PPE)

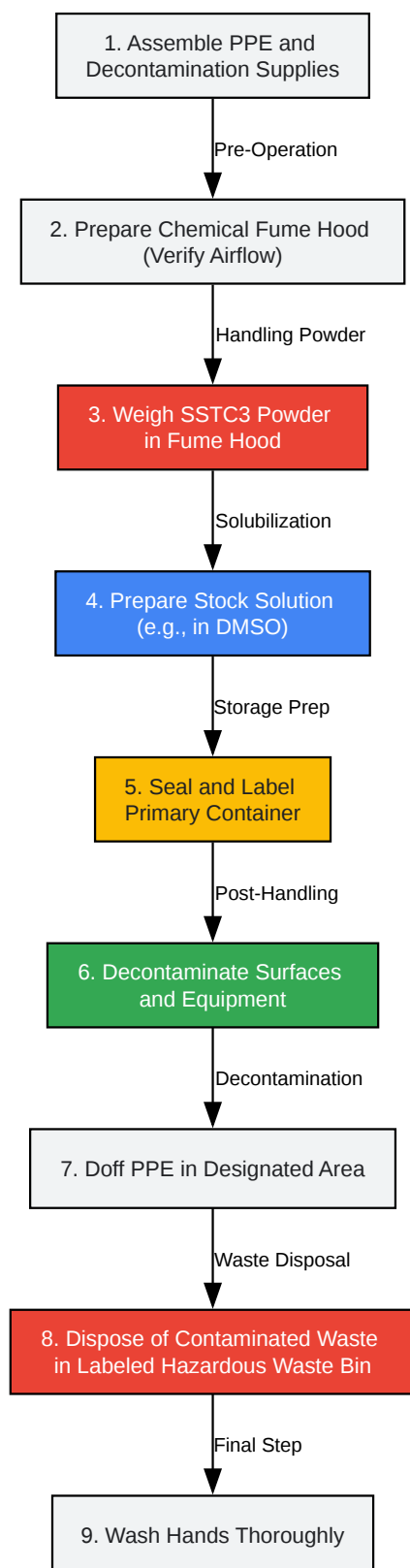
The following PPE is mandatory when handling **SSTC3** in any form (powder or solution).

Table 2: Required PPE for Handling **SSTC3**

| PPE Category | Specification | Rationale |
|------------------------|---|--|
| Hand Protection | Double-gloving with nitrile gloves (inner) and chemical-resistant gloves (outer, e.g., neoprene or butyl rubber). | Prevents dermal absorption. Double-gloving provides protection in case of a breach of the outer glove. |
| Eye/Face Protection | ANSI Z87.1-compliant safety glasses with side shields and a full-face shield. | Protects against splashes and airborne particles. |
| Respiratory Protection | A NIOSH-approved N100 or P100 respirator. A powered air-purifying respirator (PAPR) is recommended for extended procedures. | Protects against inhalation of the fine powder. |
| Protective Clothing | A disposable, solid-front, back-tying laboratory coat. Elastic cuffs are required. | Prevents contamination of personal clothing. |
| Foot Protection | Closed-toe shoes and disposable shoe covers. | Protects against spills. |

Engineering Controls and Safe Handling Workflow

All handling of powdered **SSTC3** must be performed within a certified chemical fume hood or a Class II biological safety cabinet to minimize inhalation exposure.



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Caption: Workflow for the safe handling and preparation of **SSTC3** solutions.

Experimental Protocol: Preparation of a 10mM Stock Solution

This protocol outlines the procedure for safely preparing a 10mM stock solution of **SSTC3** (Molecular Weight: 525.6 g/mol) in dimethyl sulfoxide (DMSO).

Methodology:

- Preparation: Don all required PPE as specified in Table 2. Prepare the chemical fume hood by wiping down all surfaces with 70% ethanol and ensuring the sash is at the proper working height.
- Weighing:
 - Place a tared weigh boat on an analytical balance inside the fume hood.
 - Carefully weigh out 5.26 mg of **SSTC3** powder.
 - Record the exact weight in your laboratory notebook.
- Solubilization:
 - Transfer the weighed **SSTC3** powder into a 1.5 mL microcentrifuge tube.
 - Using a calibrated pipette, add 1.0 mL of anhydrous DMSO to the tube.
 - Cap the tube securely and vortex at medium speed for 1-2 minutes, or until the powder is completely dissolved. Protect the tube from light by wrapping it in aluminum foil.
- Storage:
 - Label the tube clearly with the compound name (**SSTC3**), concentration (10mM in DMSO), date, and your initials.
 - Store the stock solution at -20°C in a light-proof container.

Decontamination and Disposal Plan

Proper decontamination and disposal are critical to prevent environmental contamination and accidental exposure.

Table 3: Decontamination and Disposal Procedures

| Item | Procedure |
|-----------------|--|
| Work Surfaces | Wipe down with a 1:10 bleach solution, followed by 70% ethanol. Allow for a 10-minute contact time before the final wipe-down. |
| Glassware/Tools | Immerse in a 1:10 bleach solution for at least 1 hour before standard washing procedures. |
| Solid Waste | All contaminated solid waste (e.g., gloves, weigh boats, pipette tips, lab coats) must be collected in a clearly labeled hazardous waste container with a lid. |
| Liquid Waste | Unused or waste solutions containing SSTC3 must be collected in a designated, sealed hazardous liquid waste container. Do not pour down the drain. |

All waste must be disposed of through the institution's Environmental Health and Safety (EHS) office in accordance with federal, state, and local regulations.

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